

An In-depth Technical Guide to Potassium Amide: Molar Mass and Density

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Compound of Interest

Compound Name: Potassium amide

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This technical guide provides a comprehensive overview of the fundamental physicochemical properties of **potassium amide** (KNH_2), specifically its molar mass and density. It includes detailed experimental protocols for the determination of these properties and for the synthesis of the compound, adhering to rigorous scientific standards.

Core Physicochemical Data

Potassium amide is an inorganic compound with the chemical formula KNH_2 .^[1] It presents as a white or pale-yellow solid that is highly reactive, particularly with water, and serves as a strong base in organic synthesis.^[2] The key quantitative properties of **potassium amide** are summarized below.

Property	Value	Units	Citations
Molar Mass	55.121	$\text{g}\cdot\text{mol}^{-1}$	[1][2][3][4]
Density	1.57	g/cm^3	[1][2][5]
Appearance	White to pale-yellow solid	-	[2]
Melting Point	338	$^{\circ}\text{C}$	[2]
Solubility in Water	Reacts vigorously	-	[1][2]
Solubility in Ammonia	3.6	$\text{g} / 100 \text{ mL}$	[2]

Experimental Protocols

Synthesis of Potassium Amide

Potassium amide is typically produced through the reaction of metallic potassium with anhydrous liquid ammonia, often in the presence of a catalyst to facilitate the reaction.[1][2]

Objective: To synthesize **potassium amide** (KNH_2) from potassium metal and liquid ammonia.

Materials:

- Potassium metal
- Anhydrous liquid ammonia
- Catalyst (e.g., a small amount of ferric nitrate)
- An inert solvent (e.g., anhydrous diethyl ether or toluene)
- Three-neck round-bottom flask
- Dry ice/acetone condenser
- Gas inlet tube
- Mechanical stirrer

- Heating mantle

Procedure:

- **Apparatus Setup:** Assemble a three-neck flask equipped with a mechanical stirrer, a dry ice/acetone condenser, and a gas inlet for ammonia. Ensure all glassware is thoroughly dried to prevent reaction with the highly reactive potassium metal.
- **Inert Atmosphere:** Purge the entire system with an inert gas, such as dry nitrogen or argon, to remove all air and moisture.
- **Ammonia Condensation:** Cool the condenser with a dry ice/acetone slurry. Introduce anhydrous ammonia gas through the gas inlet. The ammonia will condense in the cooled flask.
- **Addition of Potassium:** Once a sufficient volume of liquid ammonia is collected, carefully add small, clean pieces of potassium metal to the stirred liquid ammonia. The solution will initially turn a deep blue color, indicating the presence of solvated electrons.
- **Catalysis:** Add a catalytic amount of ferric nitrate. The catalyst facilitates the reaction between potassium and ammonia, leading to the formation of **potassium amide** and the evolution of hydrogen gas.
- **Reaction Progression:** The disappearance of the blue color and the formation of a white or grayish precipitate indicates the completion of the reaction. The reaction is: $2\text{K} + 2\text{NH}_3 \rightarrow 2\text{KNH}_2 + \text{H}_2$.
- **Isolation:** Once the reaction is complete, the excess liquid ammonia is carefully allowed to evaporate through the condenser. The resulting solid product is **potassium amide**.
- **Handling and Storage:** **Potassium amide** is extremely sensitive to moisture and air.^[2] It must be handled and stored under a dry, inert atmosphere (e.g., in a glovebox).

Determination of Molar Mass by Freezing Point Depression

The molar mass of a non-volatile solute can be determined by measuring the extent to which it lowers the freezing point of a solvent.[6]

Objective: To determine the molar mass of a solid compound (e.g., a stable, non-reactive analog in a suitable solvent) using cryoscopy.

Materials:

- A precisely known mass of the solid sample.
- A suitable solvent with a known freezing point depression constant (K_f) (e.g., para-dichlorobenzene).[6]
- A sensitive thermometer or temperature probe.
- A test tube and a beaker for a water bath.[6]
- Stirring apparatus.
- Analytical balance.

Procedure:

- Determine Solvent Freezing Point:
 - Place a precisely weighed amount of the pure solvent into a test tube.
 - Heat the solvent in a water bath until it is completely melted.[6]
 - Allow the solvent to cool while stirring continuously and record the temperature at regular intervals (e.g., every 30 seconds).[6]
 - Plot temperature versus time. The plateau in the cooling curve represents the freezing point of the pure solvent (T_f , pure).
- Prepare the Solution:
 - Accurately weigh a small amount of the solid sample.

- Add the weighed sample to the test tube containing the weighed solvent.
- Determine Solution Freezing Point:
 - Heat the mixture in the water bath until the solute is completely dissolved.[6]
 - Allow the solution to cool, stirring continuously, and record the temperature at regular intervals.
 - Plot the cooling curve for the solution. The freezing point of the solution (T_f , solution) is determined from the graph.
- Calculation:
 - Calculate the freezing point depression: $\Delta T_f = T_{f, \text{pure}} - T_{f, \text{solution}}$.
 - Calculate the molality (m) of the solution using the formula: $\Delta T_f = K_f \cdot m$. [7]
 - Determine the moles of solute from the molality and the mass of the solvent (in kg). [7]
 - Calculate the molar mass of the sample: $\text{Molar Mass} = (\text{mass of solute in g}) / (\text{moles of solute})$. [7]

Determination of Density by Volume Displacement

The density of an irregularly shaped solid can be determined by measuring the volume of fluid it displaces.[8][9] Given the reactivity of **potassium amide** with water, an inert liquid in which it is insoluble must be used.

Objective: To determine the density of a solid sample using the liquid displacement method.

Materials:

- A solid sample of **potassium amide**.
- An inert, non-reactive liquid of known density (e.g., a hydrocarbon solvent like hexane or toluene).
- A graduated cylinder or pycnometer.[10]

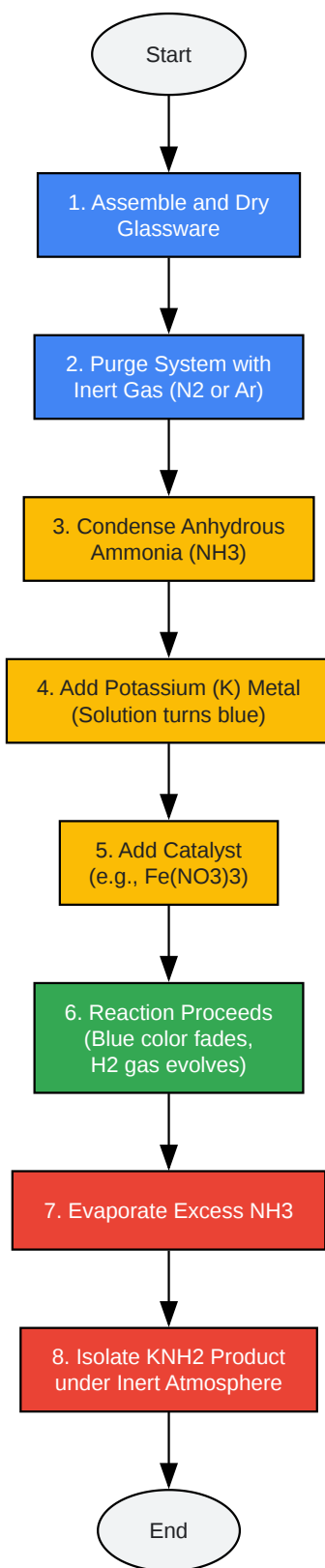
- An analytical balance.

Procedure:

- Mass Measurement: Accurately measure the mass of the solid sample of **potassium amide** using an analytical balance. Record this as m_{solid} .^[8]
- Initial Volume Measurement: Add a sufficient volume of the inert liquid to a graduated cylinder to fully submerge the solid. Record the initial volume as V_{initial} .^[9]
- Volume Displacement: Carefully place the weighed solid sample into the graduated cylinder, ensuring it is fully submerged and that no liquid splashes out.
- Final Volume Measurement: Record the new volume of the liquid in the graduated cylinder as V_{final} .
- Calculation:
 - Calculate the volume of the solid sample: $V_{\text{solid}} = V_{\text{final}} - V_{\text{initial}}$.
 - Calculate the density (ρ) of the solid using the formula: $\rho = m_{\text{solid}} / V_{\text{solid}}$.^[8]

Process Visualization

The following diagram illustrates the workflow for the synthesis of **potassium amide**.



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Workflow for the synthesis of **potassium amide**.

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